

Technical Guide to the Safe Handling of 2,3,6-Trichlorobenzaldehyde

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Compound of Interest

Compound Name: 2,3,6-Trichlorobenzaldehyde

Cat. No.: B1582093

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2,3,6-Trichlorobenzaldehyde** (CAS No. 4659-47-6). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely.

Chemical Identification and Physical Properties

2,3,6-Trichlorobenzaldehyde is a chlorinated aromatic aldehyde. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₃ Cl ₃ O	
Molecular Weight	209.46 g/mol	
Appearance	Off-white powder or solid. Needles from petroleum ether.	
Melting Point	87-89 °C	
Boiling Point	242 °C (approximate)	
Solubility	Very soluble in ether, acetone, benzene, and hot petroleum ether; slightly soluble in petroleum ether.	
Vapor Pressure	No data available	
Flash Point	Not applicable	

Hazard Identification and Classification

2,3,6-Trichlorobenzaldehyde is classified as a hazardous chemical. The primary hazards are associated with its corrosive nature.

GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage.

Signal Word: Danger

Hazard Pictogram:

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